

# A Comparative Guide to Ethidium Bromide and Its Deuterated Analog, Ethidium-d5 Bromide

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## Compound of Interest

Compound Name: Ethidium-d5 Bromide

Cat. No.: B12422607

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For decades, Ethidium Bromide (EtBr) has been an indispensable tool in molecular biology, renowned for its utility as a nucleic acid stain in techniques like agarose gel electrophoresis[1][2]. Its ability to intercalate into DNA and fluoresce brightly under ultraviolet (UV) light allows for the straightforward visualization of DNA fragments[1][3]. In this guide, we compare the classic EtBr with its stable isotope-labeled counterpart, **Ethidium-d5 Bromide** (EtBr-d5). While sharing the same core structure and mechanism of action, their applications diverge significantly due to the isotopic labeling, making EtBr-d5 a specialized tool for quantitative analysis.

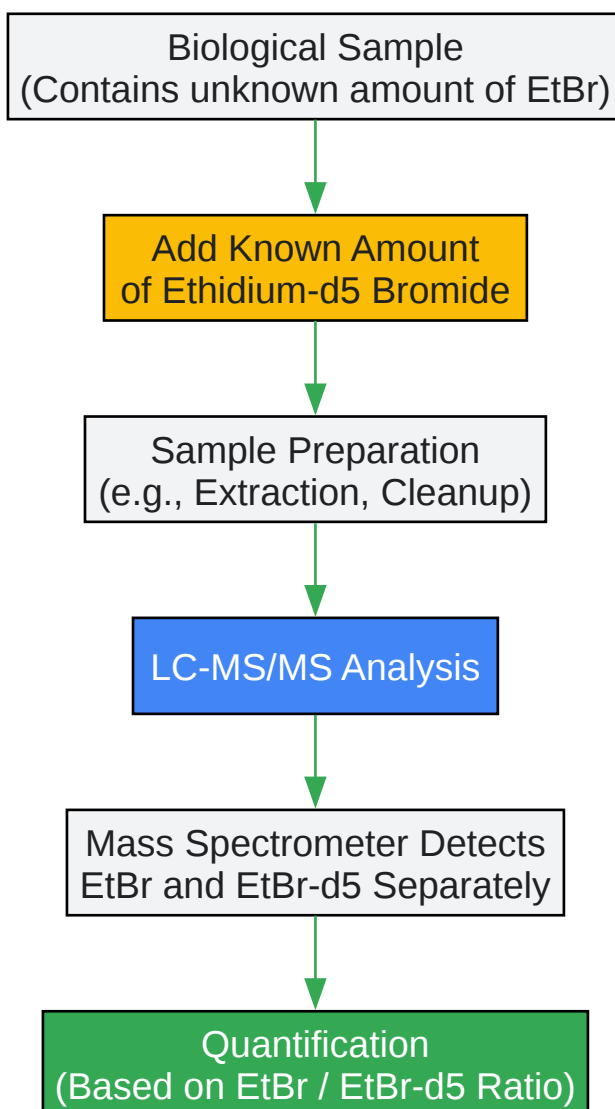
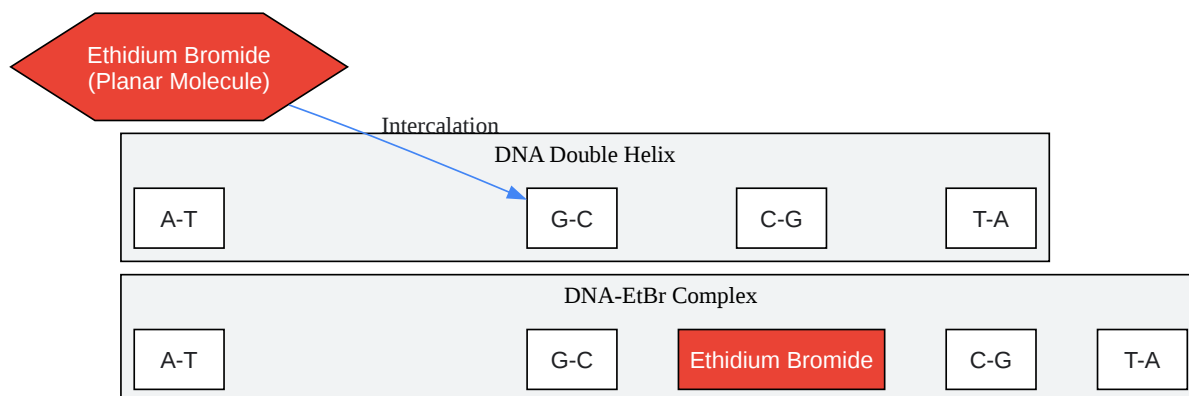
## Physicochemical Properties: A Side-by-Side Comparison

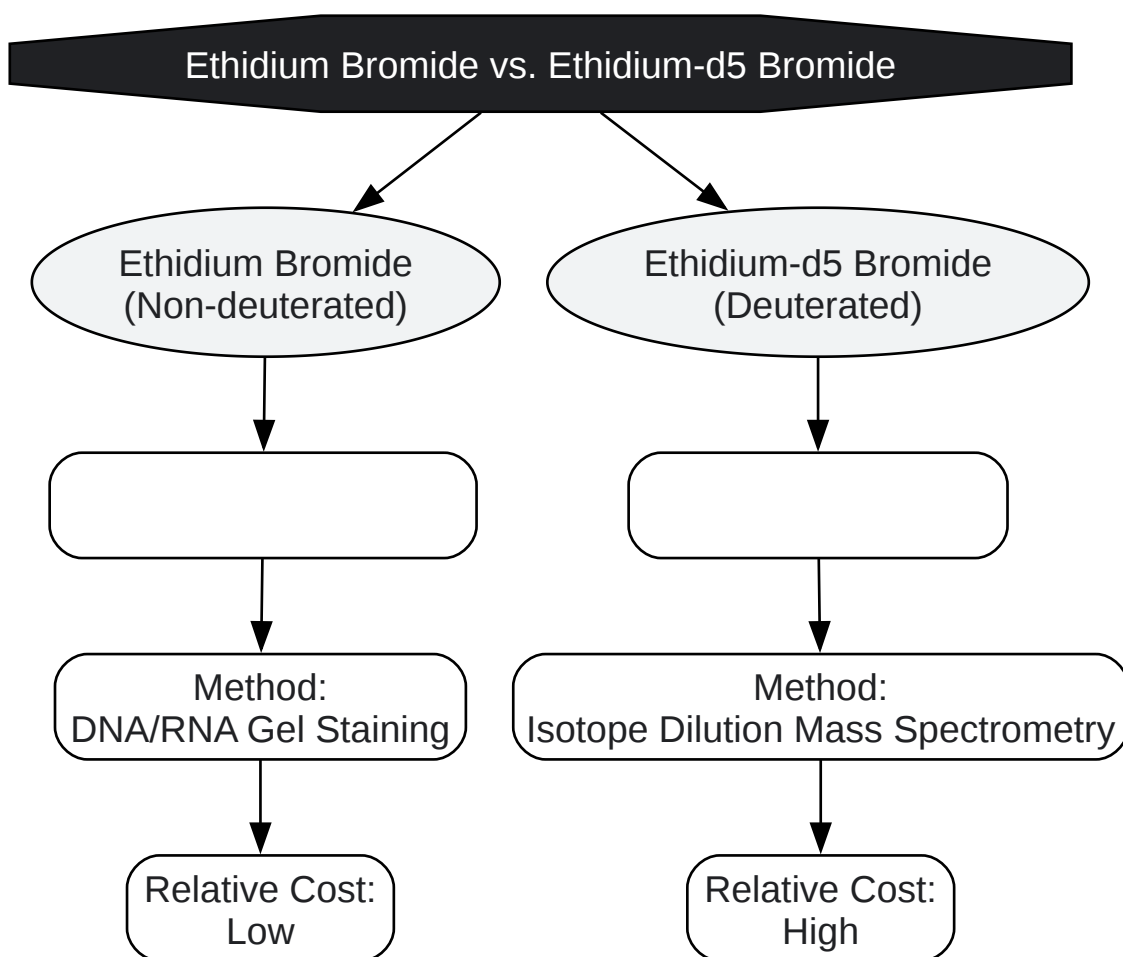
The fundamental difference between Ethidium Bromide and **Ethidium-d5 Bromide** lies in the substitution of five hydrogen atoms with deuterium atoms on the ethyl group. This results in a mass shift without significantly altering the chemical behavior or core structure of the molecule.

Property	Ethidium Bromide	Ethidium-d5 Bromide
Chemical Formula	$C_{21}H_{20}BrN_3$	$C_{21}H_{15}D_5BrN_3$
Molar Mass	394.3 g/mol [1]	~399.3 g/mol
Appearance	Purple-red solid	Red to dark purple powder
Excitation Maxima (DNA-bound)	300 nm, 520 nm	~300 nm, ~520 nm
Emission Maximum (DNA-bound)	590 nm (orange)	~590 nm (orange)
Primary Application	Fluorescent stain for nucleic acids	Internal standard for mass spectrometry

## Mechanism of Action: DNA Intercalation

Both Ethidium Bromide and its deuterated form function by inserting, or intercalating, themselves between the stacked base pairs of double-stranded DNA (dsDNA) and, to a lesser extent, RNA. This planar phenanthridine ring structure fits snugly into the hydrophobic core of the nucleic acid helix. Upon binding, the molecule's fluorescence quantum yield increases dramatically—up to 25-fold for dsDNA—making it highly visible under UV illumination. This intercalation process alters the properties of the DNA molecule, including its charge, weight, and conformation, which can slightly reduce its migration rate through an agarose gel by about 15%.





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## References

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